

Unable to Identify a Unique Chemical Entity for "Compound CS47"

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Compound of Interest

Compound Name: CS47

Cat. No.: B15601832

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An in-depth search for "Compound **CS47**" has yielded multiple, unrelated references, making it impossible to identify a single, specific chemical compound for the requested technical guide. The search results point to different substances or identifiers across various scientific and non-scientific domains, preventing the creation of a focused and accurate whitepaper for researchers, scientists, and drug development professionals.

The term "CS-47" or "**CS47**" appears in several distinct contexts:

- A Cleaning or Industrial Product: A Material Safety Data Sheet (MSDS) describes a product named "CS-47" as a stable, alkaline liquid with a pH between 11.0 and 13.5.^[1] The document indicates it is incompatible with acidic materials and may release oxides of carbon, nitrogen, and phosphorus upon decomposition.^[1] However, the specific chemical composition of this mixture is not fully disclosed.
- An Analytical Chemistry Dataset: A 1958 article in the journal Analytical Chemistry refers to "CS-47" in the context of "Infrared Quantitative Analysis Data" for mixtures of 4-Phenylphenol and 4,4'-Biphenol.^[2] This suggests "CS-47" may be an internal laboratory code or dataset identifier rather than a specific chemical compound.
- Inorganic Chemical Compounds: The PubChem database, a repository of chemical information, lists compounds with molecular formulas that could be abbreviated in a similar manner, but are not explicitly named "Compound **CS47**". These include:
 - Sulfur trithiocarbonate (CS4): An inorganic compound with the molecular formula CS₄.^[3]

- Tetrathiolane-5-thione (CS5): A compound with the molecular formula CS₅.[\[4\]](#)
- Cesium Sulfate (Cs₂SO₄): An inorganic salt containing cesium.[\[5\]](#)
- Cesium Antimonide (Cs₃Sb): An alloy of cesium and antimony.[\[6\]](#)
- A University Course: A YouTube video is titled "CS47: Spring 2021, Day 26," which corresponds to a computer science course, demonstrating the ambiguity of the identifier.[\[7\]](#)

Due to the lack of a consistent and unique chemical structure or context for "Compound **CS47**," it is not possible to proceed with the user's request for an in-depth technical guide. The core requirements, including the presentation of quantitative data, experimental protocols, and signaling pathway diagrams, cannot be fulfilled without a clear and unambiguous identification of the chemical entity in question. Further clarification on the specific context or a more precise identifier for the compound of interest is required.

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References

- 1. msdsdigital.com [msdsdigital.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Sulfur trithiocarbonate | CS4 | CID 19602068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetrathiolane-5-thione | CS5 | CID 141066728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cesium sulfate | Cs₂O₄S | CID 25137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Antimony, compd. with cesium (1:3) | Cs₃Sb+3 | CID 6335257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. youtube.com [youtube.com]
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